

A Technical Guide to Disperse Blue 291: Commercial Suppliers, Purity, and Experimental Applications

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Compound of Interest

Compound Name: Disperse blue 291

Cat. No.: B15555903

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Disperse Blue 291**, a synthetic azo dye with applications in the textile industry and relevance in toxicological research. This document details its commercial availability, purity grades, and key experimental protocols.

Commercial Suppliers and Purity Grades

Disperse Blue 291 is available from a range of commercial suppliers, catering to both industrial dyeing processes and scientific research applications. The purity of the dye is a critical factor for its application, with higher purity grades, often designated as reference standards, being essential for analytical and research purposes.

While detailed Certificates of Analysis with specific impurity profiles are not always publicly available from all suppliers, the purity is often indicated by terms such as "reference standard" or by a percentage of "strength," which relates to the concentration of the dye in a commercial formulation.

Table 1: Commercial Suppliers of **Disperse Blue 291**

Supplier	Grade/Product Name	CAS Number(s)	Molecular Formula	Notes
LGC Standards	Disperse Blue 291	56548-64-2	C ₁₉ H ₂₁ BrN ₆ O ₆	Offered as a reference standard, implying high purity suitable for analytical testing. [1] [2]
Sinoever	Disperse Blue 291	83929-84-4	C ₁₉ H ₂₁ BrN ₆ O ₆	Offers the dye with a "strength" of 300%, a common commercial grade for textiles.
MedchemExpress	Disperse Blue 291	56548-64-2	C ₁₉ H ₂₁ BrN ₆ O ₆	Marketed as a multifunctional dye for biological experiments.
Nantong Hermeta Chemicals	Disperse Blue 291	-	-	A supplier of high-quality disperse dyes for various applications. [3]
World Dye Variety	C.I. Disperse Blue 291	83929-84-4 / 56548-64-2	C ₁₉ H ₂₁ BrN ₆ O ₆	Lists multiple suppliers of various commercial grades.

Table 2: Physicochemical Properties of **Disperse Blue 291**

Property	Value
Molecular Weight	509.31 g/mol
Appearance	Dark blue grains or tiny particles.
C.I. Name	Disperse Blue 291

Experimental Protocols

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

The purity of **Disperse Blue 291** can be assessed using reverse-phase HPLC. While a specific, validated monograph for **Disperse Blue 291** is not readily available, the following protocol is based on established methods for the analysis of disperse dyes.[\[4\]](#)[\[5\]](#)

Objective: To determine the purity of a **Disperse Blue 291** sample and to identify and quantify any impurities.

Materials and Reagents:

- **Disperse Blue 291** sample
- HPLC grade acetonitrile
- HPLC grade water
- Ammonium acetate
- Methanol
- 0.45 µm syringe filters

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a photodiode array (PDA) detector

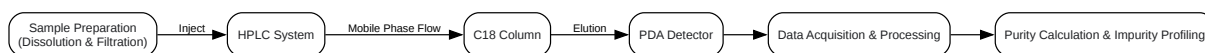
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a gradient of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium acetate). A typical gradient might start at 45% acetonitrile and increase to 95% over 20 minutes.
- Standard Solution Preparation: Accurately weigh a known amount of **Disperse Blue 291** reference standard and dissolve it in a suitable solvent, such as methanol or a mixture of acetonitrile and water, to prepare a stock solution. Prepare a series of working standard solutions by diluting the stock solution with the mobile phase.
- Sample Solution Preparation: Prepare the **Disperse Blue 291** sample solution in the same manner as the standard solution.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column
 - Mobile Phase: Gradient of acetonitrile and aqueous buffer
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detector Wavelength: Monitor at the wavelength of maximum absorbance for **Disperse Blue 291** (typically around 600-620 nm) and a lower wavelength (e.g., 254 nm) to detect a wider range of potential impurities.
 - Column Temperature: 30°C
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: Determine the purity of the sample by comparing the peak area of the main component in the sample chromatogram to the peak area of the reference standard. The percentage purity can be calculated using the following formula:

$\% \text{ Purity} = (\text{Area of Sample Peak} / \text{Area of Standard Peak}) \times (\text{Concentration of Standard} / \text{Concentration of Sample}) \times 100$

An impurity profile can be generated by identifying and quantifying other peaks in the chromatogram relative to the main peak.



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*HPLC Analysis Workflow for **Disperse Blue 291***

Textile Dyeing of Polyester Fabric

This protocol describes a general procedure for dyeing polyester fabric with **Disperse Blue 291** using a high-temperature method.^{[6][7]}

Objective: To dye polyester fabric to a desired shade with good color fastness.

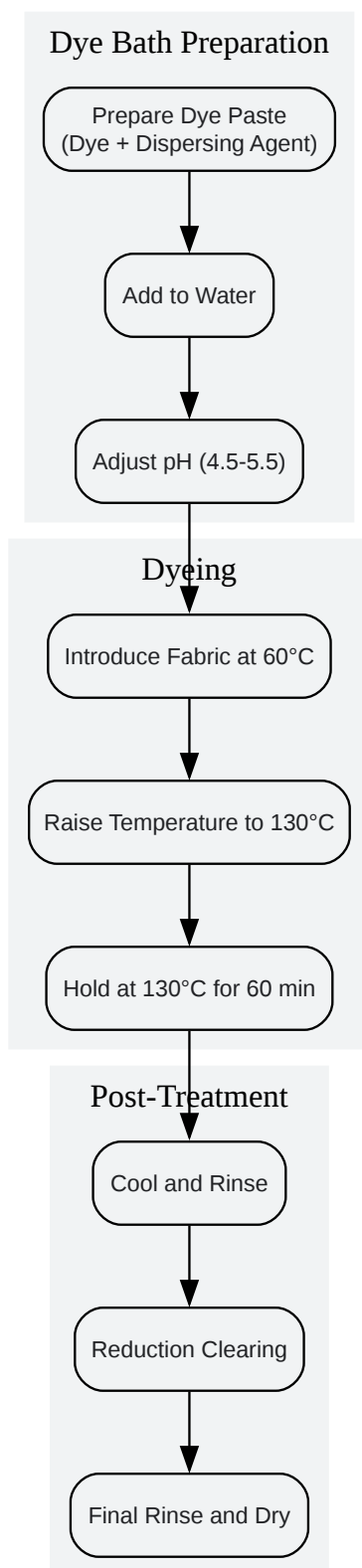
Materials and Reagents:

- **Disperse Blue 291** dye
- Polyester fabric
- Dispersing agent
- Acetic acid (to adjust pH)
- Wetting agent (optional)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)

Procedure:

- Dye Bath Preparation:
 - Prepare a paste of the required amount of **Disperse Blue 291** with a dispersing agent.

- Add this paste to the dye bath containing water.
- Add a wetting agent if necessary.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[6\]](#)
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.
 - Gradually raise the temperature of the dye bath to 130°C over 30-45 minutes.
 - Maintain the temperature at 130°C for 60 minutes to allow for dye penetration and fixation.
[\[6\]](#)
- Cooling and Rinsing:
 - Cool the dye bath down to 70-80°C.
 - Remove the fabric and rinse it thoroughly with hot water, followed by cold water.
- Reduction Clearing (After-treatment):
 - Prepare a solution of 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed fabric in this solution at 60-70°C for 15-20 minutes to remove any unfixed dye from the surface.
 - Rinse the fabric thoroughly with hot and then cold water.
- Drying: Dry the dyed fabric.



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*Polyester Dyeing Workflow with **Disperse Blue 291***

Toxicological Profile and Signaling Pathways

Disperse Blue 291 has been the subject of toxicological studies to assess its potential effects on human health and the environment. Research has indicated that this dye can exhibit genotoxic and cytotoxic effects in various cell models.

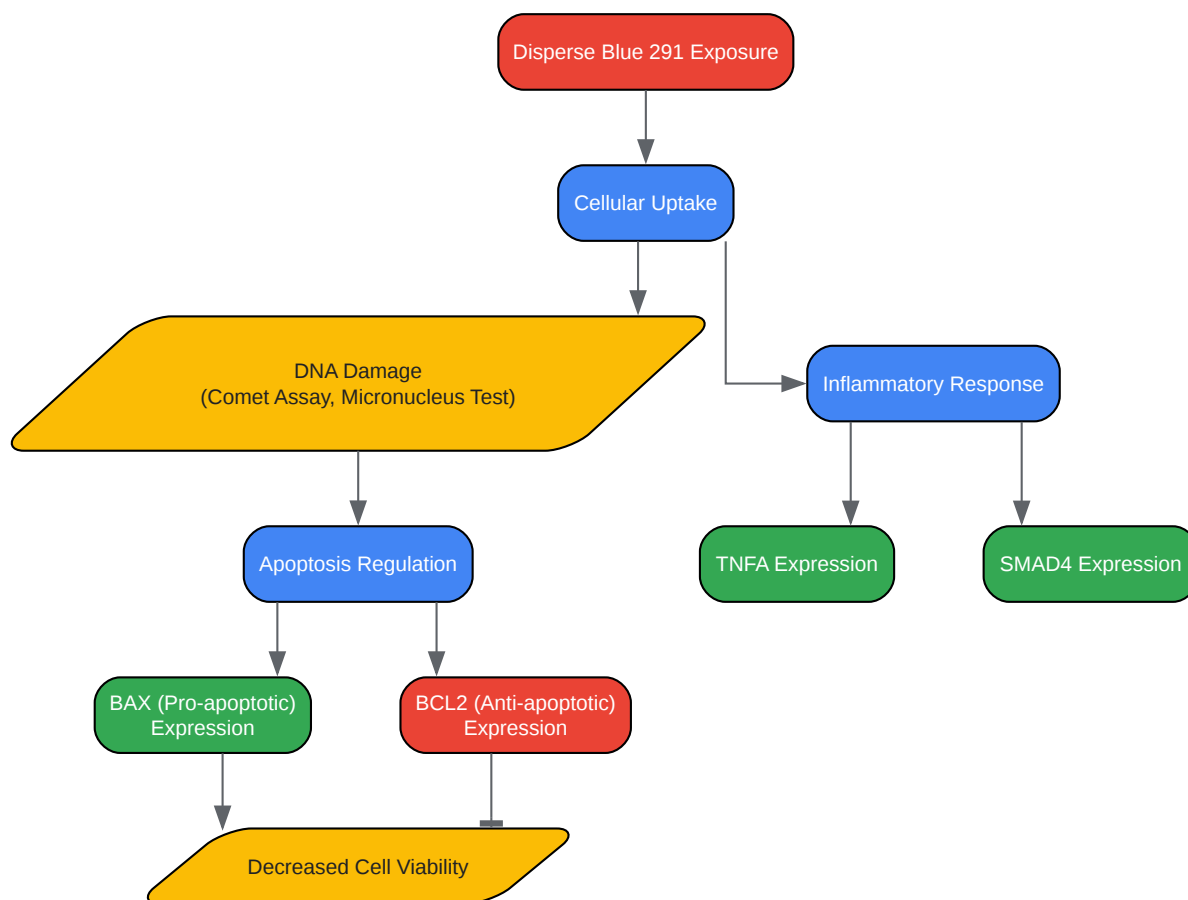
Genotoxicity and Cytotoxicity

Studies have shown that **Disperse Blue 291** can induce DNA damage, as evidenced by the comet assay and the micronucleus test in human hepatoma (HepG2) cells.[1] Furthermore, it has been observed to decrease cell viability at certain concentrations.[1] In animal studies using mice, oral administration of **Disperse Blue 291** led to an increased frequency of micronucleated polychromatic erythrocytes, indicating a potential for mutagenicity.[8]

Cellular Signaling Pathways

The genotoxic effects of **Disperse Blue 291** are linked to the induction of cellular stress and apoptosis. Key genes involved in the apoptotic pathway, such as BAX (a pro-apoptotic gene) and BCL2 (an anti-apoptotic gene), are often modulated in response to DNA damage. While one study in mice did not observe significant changes in the expression of Bax and Bcl2 after oral administration of **Disperse Blue 291**, the induction of DNA damage itself suggests an upstream activation of pathways that can lead to apoptosis.[8] Additionally, the expression of genes related to cellular stress and inflammation, such as SMAD4 and TNFA (Tumor Necrosis Factor-alpha), have been evaluated in response to this dye.[8]

The following diagram illustrates a potential signaling pathway for **Disperse Blue 291**-induced genotoxicity and cytotoxicity, based on the known mechanisms of azo dyes and the specific findings for this compound.



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*Potential Signaling Pathway of **Disperse Blue 291** Toxicity*

This guide provides a foundational understanding of **Disperse Blue 291** for research and development professionals. For specific applications, it is recommended to consult the technical data sheets and safety data sheets provided by the respective suppliers and to perform appropriate validation of any analytical or experimental methods.

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